

Application Notes and Protocols for Canine C-Peptide Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: C-Peptide, dog

Cat. No.: B612701

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the optimal collection and handling of canine samples for the accurate measurement of C-peptide. Adherence to these guidelines is critical for minimizing pre-analytical variability and ensuring the integrity of experimental data.

Introduction to Canine C-Peptide

C-peptide, a 31-amino acid polypeptide, is co-secreted with insulin in equimolar amounts from the pancreatic β -cells.[1][2] Unlike insulin, C-peptide does not undergo significant hepatic extraction, making it a more reliable indicator of endogenous insulin secretion.[2] Accurate measurement of canine C-peptide is crucial for various research applications, including the study of diabetes mellitus, insulin resistance, and pancreatic β -cell function in dogs.[3][4]

Pre-analytical Considerations

Proper sample collection and handling are paramount for obtaining reliable C-peptide results. Key factors that can influence C-peptide stability and measurement include the type of collection tube, fasting status of the animal, processing time, and storage conditions.

Fasting

A fasted sample is recommended to minimize lipemia, which can interfere with assay performance.^{[5][6]} A 12-hour fast is a common recommendation for canine blood work.^{[7][8]} Water can be provided during the fasting period.^{[7][8]}

Blood Collection

Whole blood should be collected via venipuncture. The choice of collection tube is critical and depends on whether serum or plasma is the desired sample type. Both serum and plasma can be used for C-peptide analysis, though stability may differ.^{[9][10]}

- Serum: Collect blood in a plain red-top tube or a serum separator tube (SST).^{[11][12][13]}
- Plasma: Collect blood in a tube containing an anticoagulant. EDTA and heparin are commonly used.^[12] However, caution must be exercised with heparin, as an excess can lead to falsely high C-peptide values. It is recommended to use no more than 10 IU of heparin per mL of blood collected.^[11]

Hemolysis

Hemolysis can negatively affect C-peptide measurements, leading to decreased concentrations.^{[14][15][16]} Therefore, it is crucial to employ proper collection techniques to minimize red blood cell lysis. Samples with gross hemolysis should be avoided.^{[11][13]}

Experimental Protocols

Serum Sample Preparation

- Collection: Collect whole blood into a serum separator tube (SST) or a plain red-top tube.
- Clotting: Allow the blood to clot at room temperature. This typically takes 30 minutes in an SST^{[11][13]} or can be extended to overnight at 4°C for plain tubes.^[12]
- Centrifugation: Centrifuge the tubes at approximately 1000 x g for 10-20 minutes.^{[11][12][13]}
- Aliquoting: Immediately after centrifugation, carefully transfer the serum into polypropylene tubes.^[11] Do not use glass tubes for sample storage.^[11]

- Storage: For immediate analysis, store the serum at 2-8°C. For long-term storage, samples should be stored at $\leq -20^{\circ}\text{C}$ or -80°C .[\[11\]](#)[\[12\]](#) Avoid more than two freeze-thaw cycles.[\[11\]](#)

Plasma Sample Preparation

- Collection: Collect whole blood into a tube containing either EDTA or heparin as an anticoagulant.[\[12\]](#)
- Mixing: Gently invert the tube several times to ensure proper mixing of the blood with the anticoagulant.
- Centrifugation: Centrifuge the samples at 1000 x g for 15 minutes at 2-8°C within 30 minutes of collection.[\[12\]](#)
- Aliquoting: Carefully collect the plasma supernatant and transfer it to polypropylene tubes.[\[11\]](#)
- Storage: Assay the plasma immediately or store it in aliquots at $\leq -20^{\circ}\text{C}$ or -80°C for future use.[\[12\]](#) It is advisable to avoid repeated freeze-thaw cycles.[\[12\]](#)

Data Presentation


The following tables summarize the key quantitative parameters for sample collection and handling.

Parameter	Serum	Plasma
Recommended Tube Type	Serum Separator Tube (SST) or Plain Red-Top Tube	EDTA or Heparin Tube
Clotting/Incubation Time	30 minutes at room temperature (SST) [11] [13] or overnight at 4°C (plain tube) [12]	N/A
Centrifugation Speed	1000 x g [11] [12] [13]	1000 x g [12]
Centrifugation Duration	10-20 minutes [11] [12] [13]	15 minutes [12]
Centrifugation Temperature	Room Temperature or 2-8°C	2-8°C [12]

Storage Condition	Short-Term	Long-Term
Temperature	2-8°C	≤ -20°C or -80°C[11][12]
Maximum Duration	Up to 7 days (for serum)[9][10]	Not definitively established, but stable for at least 30 days at -70°C[17]
Freeze-Thaw Cycles	Avoid more than two cycles[11]	Avoid more than two cycles[11]

Visualized Workflows


Serum Sample Processing Workflow

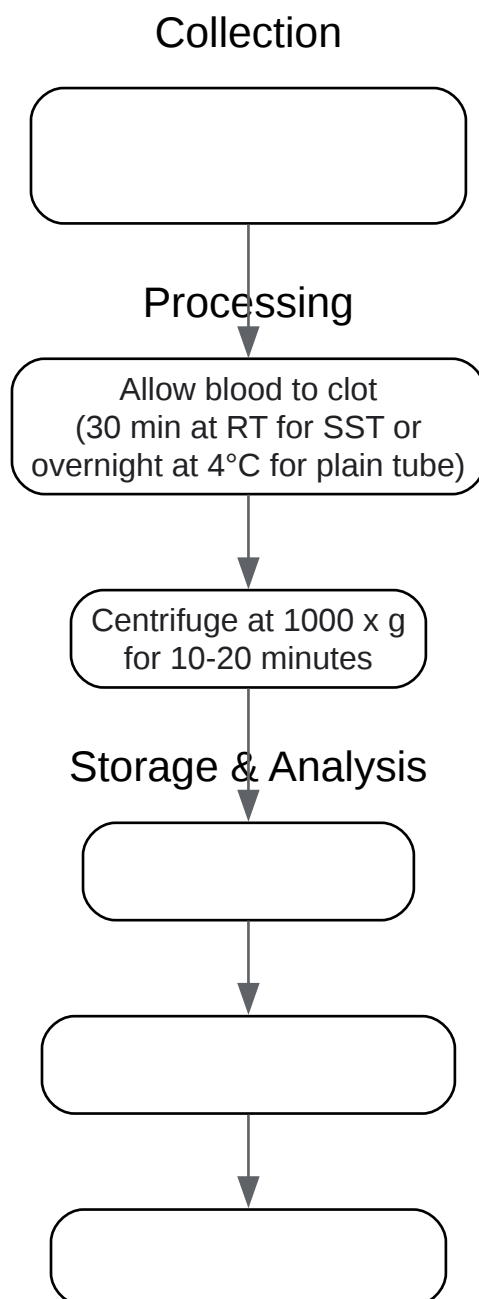

[Click to download full resolution via product page](#)

Caption: Serum Sample Processing Workflow

Plasma Sample Processing Workflow

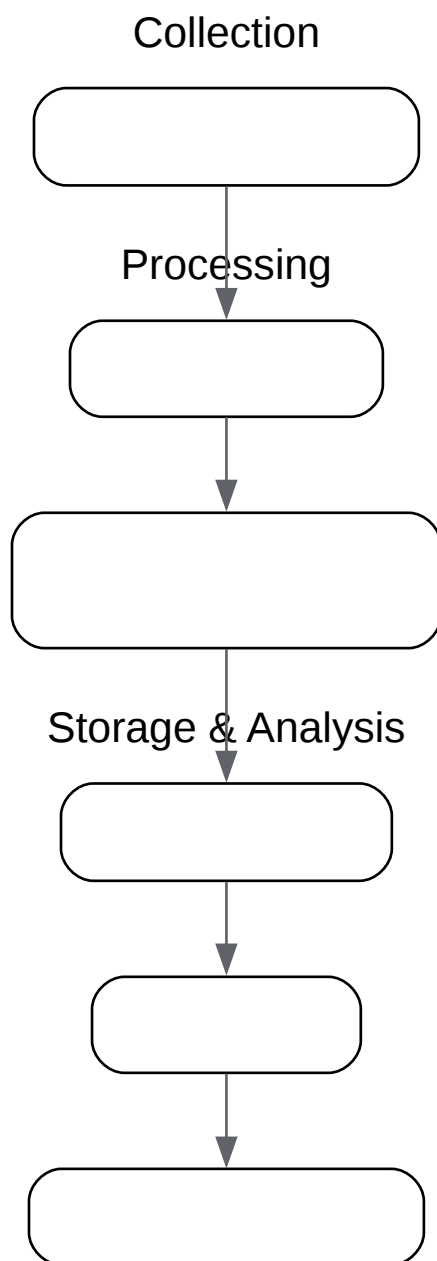[Click to download full resolution via product page](#)

Caption: Plasma Sample Processing Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. content-assets.jci.org](https://content-assets.jci.org) [content-assets.jci.org]
- [2. Metabolism of C-peptide in the dog. In vivo demonstration of the absence of hepatic extraction - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. C-Peptide \(dog\)](#) [novoprolabs.com]
- [4. scielo.br](https://scielo.br) [scielo.br]
- [5. Test guides & publications NSW QLD](#) [vetnostics.com.au]
- [6. diagnosticservices.avc.upei.ca](#) [diagnosticservices.avc.upei.ca]
- [7. Fasting Instructions - Abbott Road Animal Hospital](#) [abbottroadanimalhospital.com]
- [8. Do Dogs Need to Fast Before Blood Work?: Guide to Dog Lab Testing](#) [plazaanimals.com]
- [9. The stability of C-peptide and insulin in plasma and serum samples under different storage conditions - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. researchgate.net](https://researchgate.net) [researchgate.net]
- [11. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [12. lifetechindia.com](https://lifetechindia.com) [lifetechindia.com]
- [13. assaygenie.com](https://assaygenie.com) [assaygenie.com]
- [14. Hemolysis Affects C-Peptide Immunoassay - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [15. Hemolysis Affects C-Peptide Immunoassay - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [16. researchgate.net](https://researchgate.net) [researchgate.net]
- [17. anshlabs.com](https://anshlabs.com) [anshlabs.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Canine C-Peptide Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b612701/docs#application-notes-and-protocols-for-canine-c-peptide-analysis\]](https://www.benchchem.com/product/b612701/docs#application-notes-and-protocols-for-canine-c-peptide-analysis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)